

An In-depth Technical Guide to 2-Methoxy-2,3-dimethylbutane

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Compound of Interest

Compound Name: 2-Methoxy-2,3-dimethylbutane

CAS No.: 26356-10-5

Cat. No.: B15930323

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CAS Number: 26356-10-5

Prepared for: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Methoxy-2,3-dimethylbutane**, a branched aliphatic ether. The document details its chemical and physical properties, outlines a probable synthetic route with a generalized experimental protocol, and discusses its known applications and safety considerations. While direct applications in drug development are not currently documented in scientific literature, this guide explores the broader context of ether functionalities in medicinal chemistry to offer insights into its potential. Spectroscopic data, while not publicly available for this specific molecule, is discussed in the context of analogous structures. This guide aims to be a foundational resource for researchers interested in the synthesis, properties, and potential applications of this and related branched ethers.

Introduction

2-Methoxy-2,3-dimethylbutane, also known as methyl tertiary-hexyl ether (MtHxE), is an organic compound with the chemical formula $C_7H_{16}O$. It is structurally characterized by a butane backbone with methyl groups at the second and third positions, and a methoxy group at the second position.[1] Its primary documented application is as a gasoline additive to enhance the octane rating.[2]

Ethers as a class of organic compounds are widely utilized in various scientific and industrial fields. They serve as solvents, reagents, and are integral components in many pharmaceutical compounds and natural products.[3][4][5] The ether linkage, while generally unreactive, can influence a molecule's physicochemical properties such as polarity, hydrogen bond accepting capability, and metabolic stability, making it a relevant functional group in drug design.[3][6] This guide will provide a detailed technical examination of **2-Methoxy-2,3-dimethylbutane**, compiling available data and providing context for its synthesis and potential utility.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-Methoxy-2,3-dimethylbutane** is presented in the table below. These properties are crucial for its handling, synthesis, and potential applications.

Property	Value	Reference
CAS Number	26356-10-5	
Molecular Formula	C ₇ H ₁₆ O	
Molecular Weight	116.20 g/mol	[7]
IUPAC Name	2-methoxy-2,3-dimethylbutane	[7]
Synonyms	Methyl tertiary-hexyl ether (MtHxE)	[2]
Canonical SMILES	<chem>CC(C)C(C)(C)OC</chem>	[7]
InChI	InChI=1S/C7H16O/c1-6(2)7(3,4)8-5/h6H,1-5H3	[7]
Computed XLogP3	2.4	
Topological Polar Surface Area	9.2 Å ²	[7]
Hydrogen Bond Acceptor Count	1	
Rotatable Bond Count	2	

Synthesis and Purification

The primary synthetic route to **2-Methoxy-2,3-dimethylbutane** is the acid-catalyzed methanolation of 2,3-dimethylbutenes (a mixture of 2,3-dimethyl-1-butene and 2,3-dimethyl-2-butene). [2][8][9] This reaction is analogous to the industrial production of other fuel ethers like methyl tert-butyl ether (MTBE).

General Experimental Protocol for Synthesis

The following is a generalized protocol based on the known chemistry of etherification of tertiary olefins.

Reaction: Acid-catalyzed addition of methanol to 2,3-dimethylbutenes.

Materials:

- A mixture of 2,3-dimethyl-1-butene and 2,3-dimethyl-2-butene
- Methanol (anhydrous)
- Acid catalyst (e.g., Amberlyst 15, sulfuric acid)
- Diethyl ether
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, the 2,3-dimethylbutene mixture is dissolved in an excess of anhydrous methanol.
- The acid catalyst (e.g., Amberlyst 15, a macroporous cation exchange resin) is added to the solution.^[8]
- The reaction mixture is stirred at a temperature ranging from 323–343 K.^[8] The progress of the reaction can be monitored by gas chromatography (GC) to observe the consumption of the starting olefins.
- Upon completion, the reaction mixture is cooled to room temperature and the solid catalyst is removed by filtration.
- The excess methanol is removed under reduced pressure.
- The residue is dissolved in diethyl ether and washed with saturated sodium bicarbonate solution to neutralize any remaining acid, followed by a wash with brine.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is evaporated to yield the crude **2-Methoxy-2,3-dimethylbutane**.

Purification

Purification of the crude product is typically achieved by fractional distillation under reduced pressure to remove any unreacted starting materials and byproducts.[10] For ethers, it is crucial to first test for and remove any peroxides that may have formed, especially if the compound has been stored for an extended period.[11]

General Protocol for Peroxide Removal (if necessary):

- Test for peroxides using a potassium iodide/starch paper test or other appropriate methods.
- If peroxides are present, they can be removed by washing the ether with an acidified ferrous sulfate solution.[11]
- Following peroxide removal, the ether should be washed with water and dried over a suitable drying agent before distillation.

Spectroscopic Characterization (Predicted)

While specific, publicly available spectra for **2-Methoxy-2,3-dimethylbutane** are limited, its spectroscopic characteristics can be predicted based on its structure and data from analogous compounds.

¹H NMR Spectroscopy

The ¹H NMR spectrum is expected to be relatively simple due to the symmetry of the molecule. The predicted chemical shifts would be in the upfield region, characteristic of saturated alkanes with an ether linkage.

¹³C NMR Spectroscopy

Similar to the proton NMR, the ¹³C NMR spectrum would show a limited number of signals corresponding to the chemically distinct carbon atoms in the molecule.

Infrared (IR) Spectroscopy

The IR spectrum of **2-Methoxy-2,3-dimethylbutane** would be dominated by C-H stretching and bending vibrations. Key absorptions would include:

- C-H stretching: Strong bands in the 2950-2850 cm⁻¹ region, characteristic of sp³ C-H bonds.

- C-O stretching: A strong, characteristic band in the 1150-1085 cm^{-1} region for the C-O-C ether linkage.
- C-H bending: Absorptions in the 1470-1365 cm^{-1} region.

The absence of a broad absorption around 3300 cm^{-1} would confirm the absence of a hydroxyl group.

Mass Spectrometry

The mass spectrum would likely show a molecular ion peak (M^+) at $m/z = 116$. The fragmentation pattern would be influenced by the stability of the resulting carbocations. Alpha-cleavage next to the oxygen atom is a common fragmentation pathway for ethers, which would lead to the formation of stable carbocations.

Applications

Industrial Applications

The primary documented use of **2-Methoxy-2,3-dimethylbutane** is as a fuel additive to increase the octane number of gasoline.^[2]

Role in Drug Discovery and Development

Currently, there is no specific information in the scientific literature detailing the use of **2-Methoxy-2,3-dimethylbutane** in drug discovery or development. However, the ether functional group is a common motif in many pharmaceuticals.^{[3][4]} It can act as a metabolically stable replacement for more labile functional groups and can modulate a compound's lipophilicity and hydrogen bonding capacity.^[3] Branched alkyl chains, such as the one present in this molecule, can be used to probe the steric requirements of binding pockets in biological targets.

Safety and Toxicology

Specific toxicological data for **2-Methoxy-2,3-dimethylbutane** is not readily available. However, information on related compounds, such as methyl tert-butyl ether (MTBE), can provide some insight. MTBE has been shown to cause respiratory irritation, and central nervous system effects at high concentrations in animal studies.^[12] It is also considered a

potential human carcinogen at high doses.[12] Given its structural similarity, **2-Methoxy-2,3-dimethylbutane** should be handled with appropriate safety precautions.

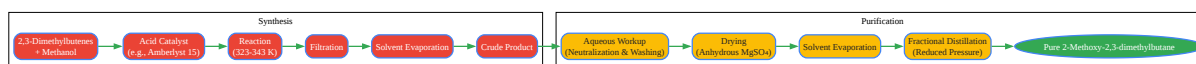
General Safety Precautions:

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment, including safety goggles, gloves, and a lab coat.[13][14]
- Keep away from heat, sparks, and open flames as it is expected to be flammable.[13]
- Avoid inhalation of vapors and contact with skin and eyes.[13]

Visualizations

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **2-Methoxy-2,3-dimethylbutane**.

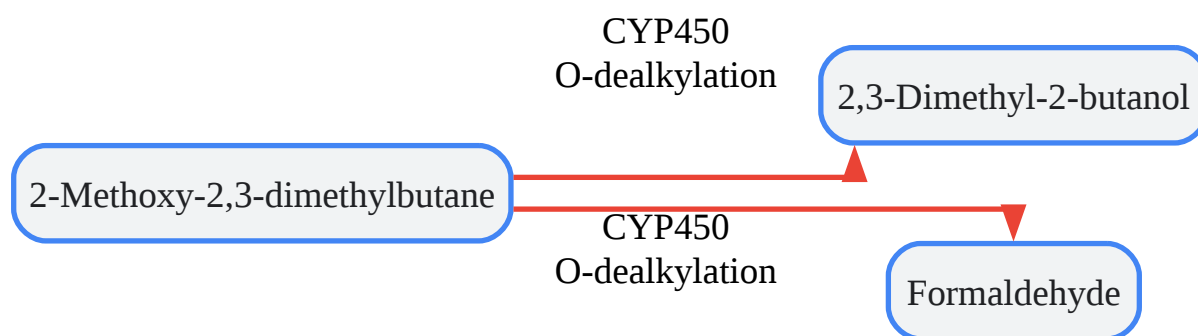


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Caption: Synthesis and purification workflow for **2-Methoxy-2,3-dimethylbutane**.

Potential Metabolic Pathway (Hypothetical)

Based on the metabolism of other ethers like MTBE, a potential metabolic pathway for **2-Methoxy-2,3-dimethylbutane** could involve O-dealkylation by cytochrome P450 enzymes. This is a hypothetical pathway and has not been experimentally verified for this specific compound.



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Caption: Hypothetical metabolic pathway of **2-Methoxy-2,3-dimethylbutane**.

Conclusion

2-Methoxy-2,3-dimethylbutane is a branched aliphatic ether with a well-defined synthesis route and a primary application as a fuel additive. While its direct role in drug discovery and development has not been established, the general importance of the ether functional group in medicinal chemistry suggests that a thorough understanding of such molecules is valuable for the scientific community. This technical guide has summarized the available chemical and physical data, provided a generalized experimental protocol for its synthesis, and discussed its safety considerations based on related compounds. Further research is needed to fully characterize its spectroscopic properties, toxicological profile, and to explore any potential biological activity.

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